

A Comparative Guide to Analytical Methods for Bilastine Determination

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Compound of Interest

Compound Name: *O*-2-Amino-2-methylpropyl
Bilastine-d6
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An objective comparison of an array of analytical techniques for the quantification of bilastine, complete with supporting experimental data, to guide researchers, scientists, and drug development professionals in selecting the most suitable method for their specific needs.

Bilastine is a second-generation H1 antihistamine widely used for the symptomatic treatment of allergic rhinoconjunctivitis and urticaria.[1][2] The accurate and precise quantification of bilastine in bulk drug, pharmaceutical formulations, and biological fluids is crucial for quality control, pharmacokinetic studies, and ensuring therapeutic efficacy. A variety of analytical methods have been developed and validated for this purpose, each with its own set of advantages and limitations. This guide provides a comprehensive cross-validation of the most common analytical techniques, including High-Performance Liquid Chromatography (HPLC), Ultra-Performance Liquid Chromatography (UPLC), and UV-Visible Spectrophotometry.

Comparative Analysis of Method Performance

The choice of an analytical method is often dictated by the specific requirements of the analysis, such as the nature of the sample, the required sensitivity, and the available instrumentation. The following table summarizes the key performance parameters of various

validated methods for bilastine determination, allowing for a direct comparison of their capabilities.

Method	Linearity Range (µg/mL)	Correlation Coefficient (R ²)	Limit of Detection (LOD) (µg/mL)	Limit of Quantitation (LOQ) (µg/mL)	Accuracy (% Recovery)	Precision (%RSD)
RP-HPLC[1]	5–30	0.9924	0.8835	0.2650	-	< 2.0
RP-HPLC[3][4]	5-100	0.9999	0.08931	0.27063	-	< 2.0
RP-HPLC[2]	5-20	0.999	0.40	1.42	Well within 80-120%	-
RP-HPLC[5]	50-150	1	0.005	0.016	97-103%	0.057
Stability-Indicating RP-HPLC[6]	25-150	-	0.19	0.57	-	-
UPLC[7]	50-150	-	0.368	1.117	-	-
UV Spectrophotometry[8]	-	-	-	-	99.53-100.54%	-
UV Spectrophotometry[9]	5-25	-	0.088	0.253	99.6-101.46%	-
Spectrofluorimetry[10]	0.001-0.05	-	0.00033	0.001	-	-

Experimental Protocols

The following sections detail the methodologies for the key analytical techniques cited in this guide, providing a basis for replication and adaptation.

1. Reversed-Phase High-Performance Liquid Chromatography (RP-HPLC)

This is one of the most widely used techniques for the determination of bilastine due to its high resolution and sensitivity.

- **Instrumentation:** A standard HPLC system equipped with a UV detector is typically used. For example, an Agilent Technologies LC compact 1120 module with a UV detector.[1]
- **Stationary Phase (Column):** A C18 column is commonly employed. Examples include a 5 μ , 250 mm x 4.6 mm C18 column[1] and a Phenomenex Gemini C18 column (150 mm x 4.60 mm i.d. 5 μ m particle size).[3][4]
- **Mobile Phase:** A mixture of an aqueous buffer and an organic solvent is used. Common mobile phases include:
 - A 60:40 (v/v) mixture of methanol and 10 mM potassium dihydrogen phosphate at pH 3.5. [1]
 - A 50:50 (v/v) mixture of formic acid and methanol.[3][4]
 - A 50:50 (v/v) mixture of dipotassium hydrogen phosphate buffer (pH 7.0) and acetonitrile. [2]
 - A 60:40 (v/v) mixture of 0.1N sodium dihydrogen phosphate and methanol.[5]
- **Flow Rate:** Typically maintained at 1.0 mL/min.[1][2] or 0.8 mL/min.[3][4]
- **Detection:** UV detection is performed at a wavelength where bilastine exhibits maximum absorbance, such as 275 nm[1][5], 282 nm[3][4], or 215 nm.[2]
- **Sample Preparation:** A stock solution of bilastine is prepared by dissolving a known amount in a suitable solvent, such as HPLC-grade water or methanol.[1] This stock solution is then further diluted with the mobile phase to prepare working standard solutions of different concentrations. For tablet analysis, a number of tablets are weighed, powdered, and a

quantity equivalent to a specific amount of bilastine is dissolved in the solvent, sonicated, filtered, and then diluted to the desired concentration.[7][9][11]

2. Ultra-Performance Liquid Chromatography (UPLC)

UPLC offers faster analysis times and higher resolution compared to conventional HPLC.

- Instrumentation: A UPLC system with a UV detector.
- Stationary Phase (Column): A sub-2 μm particle size column, such as a Phenomenex C8 (50 x 2.1 mm ID, 1.7 μm) column.[7]
- Mobile Phase: A mixture of pH 3.5 Sodium Phosphate 10mM Buffer, Methanol, and Acetonitrile in a ratio of 60:30:10 (v/v/v) in an isocratic elution mode.[7]
- Flow Rate: A flow rate of 0.5 mL/min is used.[7]
- Detection: UV detection is carried out at 248 nm.[7]
- Sample Preparation: Standard and sample solutions are prepared in a similar manner to the HPLC method, using the mobile phase as the diluent.[7]

3. UV-Visible Spectrophotometry

This method is simpler and more cost-effective than chromatographic techniques, making it suitable for routine quality control.

- Instrumentation: A UV-Visible spectrophotometer.
- Solvent: A suitable solvent in which bilastine is soluble and stable is chosen. Common solvents include 0.1 mol L⁻¹ HCl[8] and methanol.[9]
- Detection Wavelength (λ_{max}): The absorbance is measured at the wavelength of maximum absorbance for bilastine, which is around 207 nm in 0.1 mol L⁻¹ HCl[8] or 280 nm in methanol.[9]
- Sample Preparation: A standard stock solution is prepared by dissolving a known weight of bilastine in the chosen solvent. Working solutions are then prepared by appropriate dilution.

For tablet analysis, a powdered tablet sample is dissolved in the solvent, sonicated, filtered, and diluted to fall within the linear range of the method.[8][9]

4. Spectrofluorimetry

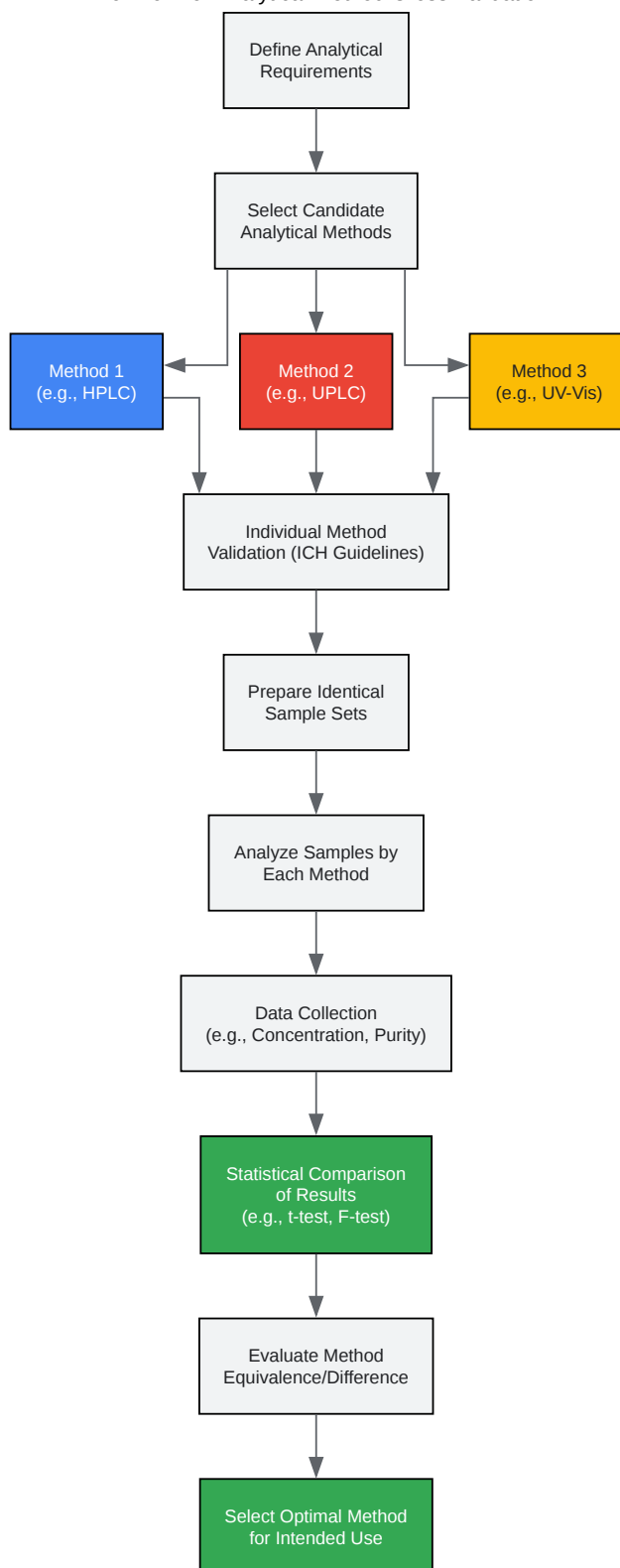
This technique offers very high sensitivity for the determination of bilastine, particularly in biological fluids.

- Instrumentation: A spectrofluorometer.
- Measurement: The native fluorescence of bilastine in an aqueous solution is measured.[10]
- Excitation Wavelength: 272 nm.[10]
- Emission Wavelength: 298 nm.[10]
- Sample Preparation: The method can be applied to determine the drug in pharmaceutical dosage forms and biological fluids like human plasma and urine after simple protein precipitation.[10]

Workflow for Analytical Method Cross-Validation

The following diagram illustrates a typical workflow for the cross-validation of analytical methods, ensuring the reliability and comparability of results obtained from different techniques.

Workflow for Analytical Method Cross-Validation

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